

# Technical Data Sheet: 6-Methyl-3-heptyne

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 6-Methyl-3-heptyne

Cat. No.: B1616511

[Get Quote](#)

This document provides a concise technical summary of the core physicochemical properties of **6-Methyl-3-heptyne**, a valuable building block in organic synthesis. The data herein is compiled from verified chemical databases.

## Chemical Identity and Molecular Weight

**6-Methyl-3-heptyne** is an alkyne with the chemical formula  $C_8H_{14}$ .<sup>[1][2][3][4]</sup> Its molecular structure consists of a seven-carbon chain with a triple bond starting at the third carbon and a methyl group attached to the sixth carbon.

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. For **6-Methyl-3-heptyne**, this is calculated as follows:

- Carbon (C): 8 atoms  $\times$  12.011 amu/atom = 96.088 amu
- Hydrogen (H): 14 atoms  $\times$  1.008 amu/atom = 14.112 amu
- Total Molecular Weight: 96.088 amu + 14.112 amu = 110.20 amu

This value is consistent across multiple chemical databases.<sup>[2][3][5]</sup>

## Core Data Summary

The fundamental properties of **6-Methyl-3-heptyne** are summarized in the table below for quick reference.

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>14</sub>	PubChem, NIST, ChemicalBook[1][2][4]
Molecular Weight	110.20 g/mol	Cheméo, ChemicalBook, PubChem[2][3][4][5]
IUPAC Name	6-methylhept-3-yne	PubChem[4]
CAS Registry Number	54050-92-9	NIST, ChemicalBook[1][2]
Canonical SMILES	CCC#CCC(C)C	PubChem, Cheméo[3][4]
InChI Key	UUWGRVSCFPICBP-UHFFFAOYSA-N	NIST, PubChem[1][4]

## Structural Representation

A visual representation of the molecule's structure is essential for understanding its chemical reactivity and spatial arrangement.

Caption: 2D chemical structure of **6-Methyl-3-heptyne**.

Disclaimer: This document provides calculated and reported data for a specific chemical compound. Unlike complex biological molecules, simple organic compounds like **6-Methyl-3-heptyne** do not have associated signaling pathways. Experimental protocols would be specific to a particular reaction or analysis (e.g., NMR, GC-MS, synthesis) and are beyond the scope of a general data sheet on molecular weight.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 6-Methyl-3-heptyne [webbook.nist.gov]

- 2. 6-METHYL-3-HEPTYNE | 54050-92-9 [chemicalbook.com]
- 3. 6-Methyl-3-heptyne (CAS 54050-92-9) - Chemical & Physical Properties by Cheméo [cheméo.com]
- 4. 6-Methyl-3-heptyne | C<sub>8</sub>H<sub>14</sub> | CID 143122 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 6-methyl-3-heptyne [stenutz.eu]
- To cite this document: BenchChem. [Technical Data Sheet: 6-Methyl-3-heptyne]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1616511#molecular-weight-of-6-methyl-3-heptyne]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)